

Application Notes and Protocols: Preparation of Maltotriose Hydrate Stock Solution

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Compound of Interest

Compound Name: Maltotriose hydrate

Cat. No.: B8234776

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Introduction

Maltotriose is a trisaccharide composed of three glucose units linked by α -1,4 glycosidic bonds. [1][2] In its hydrate form, it is a white to off-white crystalline powder.[3] **Maltotriose hydrate** is a key carbohydrate in various research and development fields. It serves as a substrate for studying enzymatic activity and carbohydrate metabolism, an inducer of the maltose regulon in *E. coli*, and is used in the food and pharmaceutical industries as a sweetener, stabilizer, or excipient.[2][3] Proper preparation of stock solutions is the first critical step for obtaining reliable and reproducible experimental results.

These application notes provide detailed protocols for the preparation of **maltotriose hydrate** stock solutions in both aqueous and organic solvents.

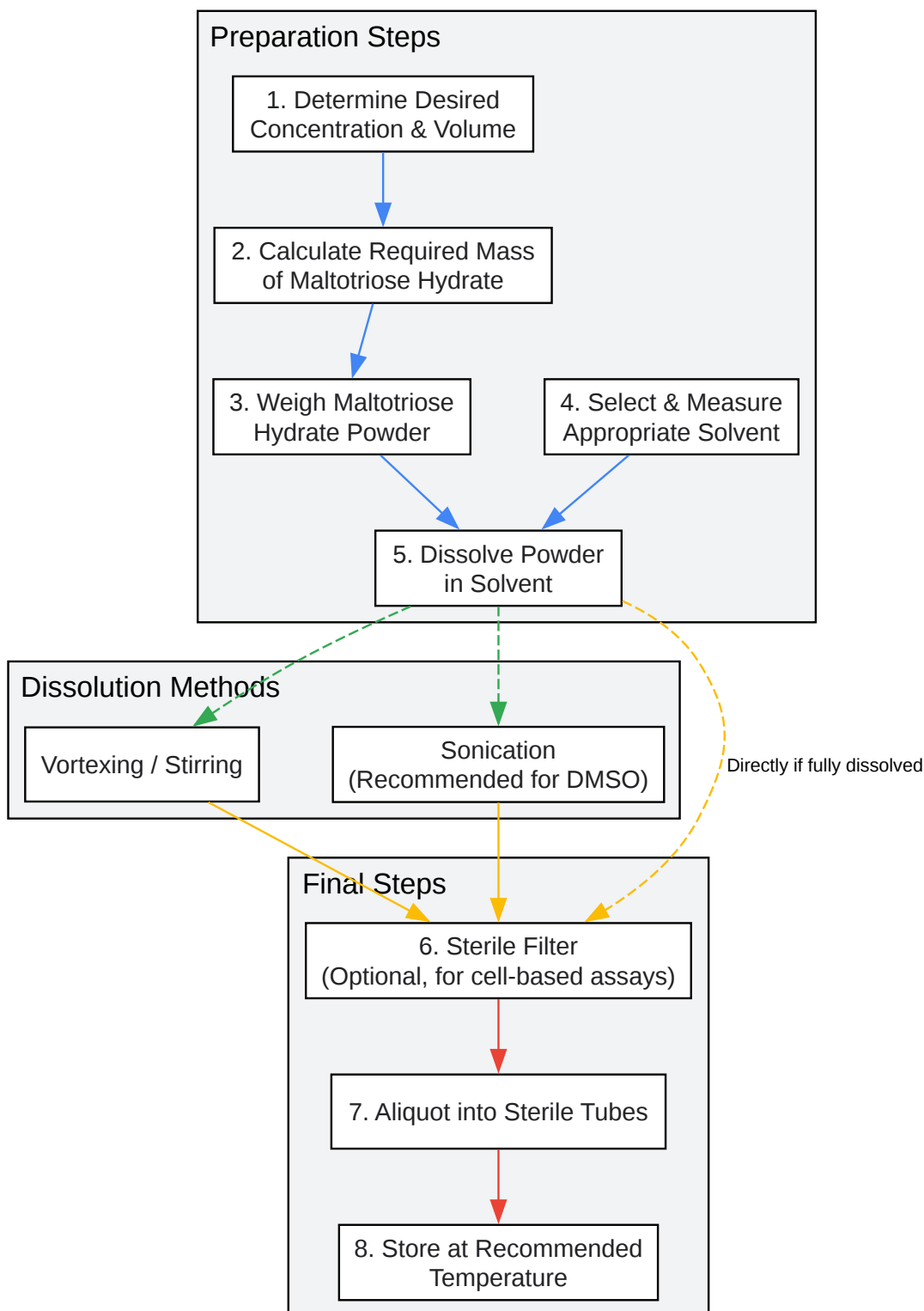
Quantitative Data Summary

The following table summarizes the key quantitative properties of **Maltotriose hydrate**.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	[3][4]
Molecular Weight	504.44 g/mol	[3][4]
Appearance	White to off-white crystalline powder or solid	[3]
Purity	≥95% or ≥98%	[3][4]
Solubility	Water: 50 mg/mL[5][6]PBS (pH 7.2): ~3 mg/mL[2][4]DMSO: 15-50 mg/mL[2][4] [7]Dimethylformamide (DMF): ~20 mg/mL[2][4]	
Storage (Solid)	-20°C for long-term stability (≥4 years) or 0-8°C for shorter periods.[2][3][4]	
Storage (Solution)	Aqueous: Not recommended for more than one day. [4]Organic Solvent: Up to 1 year at -80°C.[7]	

Experimental Workflow

The diagram below outlines the general workflow for preparing a **maltotriose hydrate** stock solution.



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Caption: Workflow for **Maltotriose Hydrate** Stock Solution Preparation.

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution (e.g., in Water or Buffer)

This protocol is suitable for applications where an organic solvent is not desired. Aqueous solutions are not recommended for long-term storage.^[4]

Materials:

- **Maltotriose hydrate** ($\geq 95\%$ purity)^[4]
- High-purity water (e.g., Milli-Q) or desired aqueous buffer (e.g., PBS)
- Sterile conical tubes or glass vials
- Analytical balance
- Spatula
- Magnetic stirrer and stir bar, or vortex mixer
- Sterile syringe filters (0.22 μm), optional

Procedure:

- Calculation: Determine the mass of **maltotriose hydrate** required.
 - Example: To prepare 10 mL of a 50 mg/mL stock solution in high-purity water:
 - $\text{Mass} = \text{Concentration} \times \text{Volume}$
 - $\text{Mass} = 50 \text{ mg/mL} \times 10 \text{ mL} = 500 \text{ mg}$
- Weighing: Accurately weigh the calculated mass (e.g., 500 mg) of **maltotriose hydrate** powder and place it into a sterile conical tube or beaker.
- Dissolution: Add a portion of the solvent (e.g., 8 mL of water), then vortex or stir until the powder is completely dissolved. Maltotriose is highly soluble in water.^{[5][6]}

- Final Volume: Adjust the final volume to the desired amount (e.g., 10 mL) with the solvent. Mix thoroughly to ensure a homogenous solution.
- Sterilization (Optional): For cell culture or other sensitive biological experiments, sterile-filter the solution through a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage: Aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at 2-8°C, but it is highly recommended to use the solution within one day.^[4]

Protocol 2: Preparation of a Stock Solution in Organic Solvent (DMSO or DMF)

This protocol is ideal for preparing a concentrated stock that can be stored for longer periods and diluted into aqueous buffers for final use.^[4]

Materials:

- **Maltotriose hydrate** ($\geq 95\%$ purity)^[4]
- Anhydrous DMSO or DMF
- Sterile, solvent-compatible conical tubes or glass vials
- Analytical balance
- Spatula
- Vortex mixer
- Water bath sonicator
- Inert gas (e.g., nitrogen or argon), optional

Procedure:

- Calculation: Determine the mass of **maltotriose hydrate** required.

- Example: To prepare 5 mL of a 15 mg/mL stock solution in DMSO:
 - $\text{Mass} = \text{Concentration} \times \text{Volume}$
 - $\text{Mass} = 15 \text{ mg/mL} \times 5 \text{ mL} = 75 \text{ mg}$
- Weighing: Accurately weigh the calculated mass (e.g., 75 mg) of **maltotriose hydrate** powder and add it to a sterile, dry, and solvent-compatible tube.
- Solvent Addition: Add the calculated volume (e.g., 5 mL) of DMSO or DMF to the powder.[\[2\]](#)
[\[4\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly. If the solid does not dissolve easily, use a water bath sonicator to aid dissolution; this is particularly recommended for DMSO.[\[7\]](#)
- Inert Gas Purge (Optional): For maximum stability, the solvent can be purged with an inert gas before use, and the headspace of the stock solution vial can be flushed with the gas before capping.[\[4\]](#)
- Aliquoting and Storage: Aliquot into smaller, single-use volumes in appropriate vials. Store at -20°C or -80°C. When stored at -80°C in a solvent, the solution can be stable for up to a year.[\[7\]](#)

Dilution for Biological Experiments

When using a stock prepared in an organic solvent for biological assays, it is crucial to perform serial dilutions into an aqueous buffer or cell culture medium.[\[4\]](#) Ensure that the final concentration of the organic solvent in the assay is insignificant, as solvents like DMSO can have physiological effects at low concentrations.[\[4\]](#)

Safety Precautions

This material should be handled with care until further information is available. It is recommended not to ingest, inhale, or allow contact with eyes or skin. Always wash hands thoroughly after handling and consult the complete Safety Data Sheet (SDS) provided by the manufacturer before use.[\[4\]](#) This product is intended for research use only and is not for human or veterinary use.[\[2\]](#)[\[4\]](#)

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